

Introduction: Understanding the Role of m-Anisidine in Modern Synthesis

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Compound of Interest

Compound Name: *m-Anisidine*

Cat. No.: B1676023

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m-Anisidine, also known as 3-methoxyaniline, is an organic compound with the chemical formula $\text{CH}_3\text{OC}_6\text{H}_4\text{NH}_2$.^[1] It presents as a clear light yellow or amber-colored liquid, though commercial samples may appear brown due to air oxidation.^[1] As one of three isomers of methoxy-substituted aniline, **m-Anisidine** is a critical building block and intermediate in a wide array of applications, from the synthesis of pharmaceuticals and agrochemicals to the production of azo dyes and corrosion inhibitors.^{[2][3]} Its utility stems from the specific reactivity conferred by the amino ($-\text{NH}_2$) and methoxy ($-\text{OCH}_3$) groups on the benzene ring, making it a versatile precursor for complex molecular architectures.^{[2][4]}

For researchers, scientists, and professionals in drug development, the successful procurement and use of **m-Anisidine** are foundational to experimental success. The integrity of research outcomes is directly linked to the quality and purity of starting materials. This guide provides a comprehensive technical overview of **m-Anisidine**, offering field-proven insights into its properties, supplier selection, quality validation, and safe handling protocols.

Part 1: Core Physicochemical and Reactivity Profile

A thorough understanding of a chemical's properties is paramount for its effective use in synthesis and for ensuring laboratory safety. **m-Anisidine** is a pale yellow oily liquid characterized by a distinct amine-like (fishy) odor.^{[5][6]} It is sensitive to prolonged exposure to air and light, which can lead to degradation and discoloration.^{[4][6]}

Key Physicochemical Data

The fundamental properties of **m-Anisidine** are summarized below, providing essential data for experimental planning and safety assessments.

Property	Value	Source(s)
CAS Number	536-90-3	[1] [7]
IUPAC Name	3-Methoxyaniline	[8]
Synonyms	3-Aminoanisole, m- Aminoanisole, 1-Amino-3- methoxybenzene	[9] [10]
Molecular Formula	C ₇ H ₉ NO	[7] [8]
Molecular Weight	123.15 g/mol	[7]
Appearance	Clear light yellow to amber or reddish-brown liquid	[1] [5]
Melting Point	-1 to 1 °C (lit.)	[5]
Boiling Point	251 °C (lit.)	[1] [6]
Density	1.096 g/mL at 25 °C (lit.)	[5]
Refractive Index (n ₂₀ /D)	1.581 (lit.)	[5]
Solubility	Soluble in ethanol, ether, acetone, and benzene. Slightly soluble in water.	[1] [5]
Flash Point	126 °C (258.8 °F) - closed cup	

Reactivity and Incompatibilities

From a chemical reactivity standpoint, the amino group in **m-Anisidine** is nucleophilic, allowing it to participate in reactions such as N-substitution.[\[2\]](#) The aromatic ring is activated by both the amino and methoxy groups, making it susceptible to electrophilic substitution reactions like bromination.[\[5\]](#)[\[6\]](#)

It is crucial to be aware of its incompatibilities to prevent hazardous situations. **m-Anisidine** is incompatible with:

- Strong Oxidizers: Contact with substances like chlorates, nitrates, and peroxides can create a risk of fire or explosion.[4][6]
- Acids, Acid Chlorides, Acid Anhydrides, and Chloroformates: These can react vigorously with the amine group.[4][6]
- Certain Coatings, Plastics, and Rubber: It may attack and degrade these materials upon contact.[4][6]

Part 2: Common Synthesis and Purification Protocols

While researchers typically purchase **m-Anisidine**, understanding its synthesis provides insight into potential impurities. The most common laboratory and industrial synthesis involves the reduction of m-nitroanisole.[11][12]

Experimental Protocol: Synthesis via Reduction of m-Nitroanisole

This protocol describes a standard method for synthesizing **m-Anisidine** from its nitro precursor using iron filings in an acidic medium.

Materials:

- m-Nitroanisole (0.23 mole, 35 g)
- Methanol (110 mL)
- Concentrated Hydrochloric Acid (7.5 mL)
- Iron Filings (0.75 gram atom, 42 g)
- Sodium Hydroxide (for basification)

- Diethyl Ether (for extraction)
- Anhydrous Sodium Sulfate (for drying)

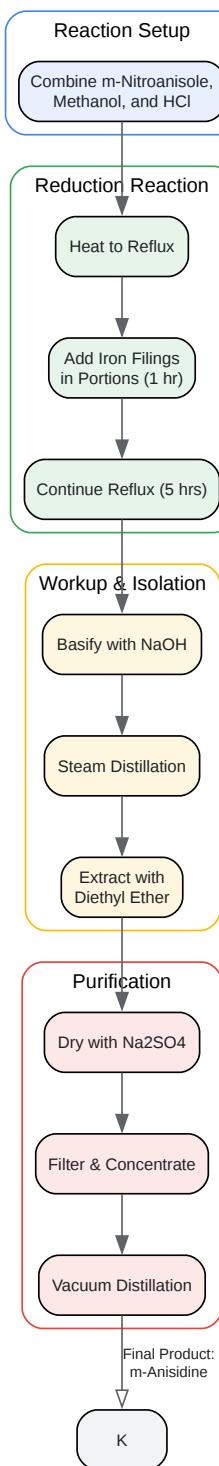
Procedure:

- Combine 35 g of m-nitroanisole, 110 mL of methanol, and 7.5 mL of concentrated hydrochloric acid in a round-bottom flask equipped with a reflux condenser and a stirrer.[11][12]
- Heat the mixture to boiling with continuous stirring.[11][12]
- Add 42 g of iron filings in small portions over a period of one hour to control the exothermic reaction.[11][12]
- Continue refluxing and stirring for an additional five hours to ensure the reaction goes to completion.[11][12]
- After cooling, make the mixture strongly alkaline with a concentrated sodium hydroxide solution.[11][12]
- Perform steam distillation on the alkaline mixture. The initial distillate containing methanol should be collected separately.[11][12]
- Extract the subsequent aqueous distillate with diethyl ether.[11][12]
- Dry the combined ethereal extracts over anhydrous sodium sulfate.[11][12]
- Filter to remove the drying agent and distill the ether. The final product, **m-Anisidine**, can be collected by vacuum distillation at approximately 125°C/13 mmHg.[11] This method typically yields around 80% of the theoretical product.[11]

Purification and Impurity Profile

The primary impurities in commercially available **m-Anisidine** often include the precursor, 3-nitroanisole, and potentially the o-isomer.[5][6] Steam distillation is an effective method for removing the o-isomer impurity.[5] Fractional distillation under reduced pressure is also a standard technique for achieving high purity.[5][6]

Workflow: Synthesis of m-Anisidine

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Caption: A flowchart illustrating the key stages in the synthesis of **m-Anisidine**.

Part 3: Key Applications in Scientific Research

m-Anisidine is a versatile intermediate primarily because its functional groups can be readily transformed into other functionalities, serving as a scaffold for building more complex molecules.

- **Pharmaceutical Synthesis:** It is a crucial precursor in the synthesis of various pharmaceutical agents. For example, it is used to create N-substituted-3-chloro-2-azetidinones, which have shown potential as anthelmintic agents.^[5] It is also employed in rhodium-catalyzed indole synthesis and copper-catalyzed benzimidazole synthesis, both of which are important heterocyclic motifs in drug discovery.^[5]
- **Azo Dye Manufacturing:** The amino group on **m-Anisidine** can be diazotized with nitrous acid and then coupled with other aromatic compounds to produce a wide range of vibrant azo dyes used in textiles and other industries.^{[2][13]}
- **Corrosion Inhibition:** **m-Anisidine** is an effective corrosion inhibitor, particularly for metals like aluminum and copper in acidic environments.^{[13][14]} It forms a protective layer on the metal surface, preventing degradation.
- **Specialty Chemicals:** It serves as a starting material for various specialty chemicals and organic photosensitive materials.^{[2][13]}

Part 4: A Strategic Guide to Sourcing and Procurement

The procurement of a high-purity chemical like **m-Anisidine** is a multi-step process that demands careful consideration to ensure experimental reproducibility and safety.

Supplier Vetting and Selection Criteria

Choosing the right supplier is the most critical step in the procurement process. Not all suppliers adhere to the same quality standards.^[13]

Key Evaluation Criteria:

- Purity and Grade: Suppliers should provide clear specifications of purity (e.g., >98.0% by GC) and grade (e.g., for synthesis, reagent grade).[15] For sensitive applications, higher purity grades are essential.
- Certificate of Analysis (CoA): A reputable supplier will provide a batch-specific CoA with every purchase.[16] This document should detail the purity, identity, and levels of known impurities as determined by analytical testing.
- Safety Data Sheet (SDS): A comprehensive SDS is mandatory and must be provided.[17] [18] This document contains critical information on hazards, handling, storage, and emergency procedures.
- Consistency and Reliability: For long-term projects or manufacturing, a supplier's ability to provide consistent quality across different batches and maintain a stable supply chain is crucial.[13]
- Technical Support: A knowledgeable technical support team can be an invaluable resource for addressing questions about product specifications, stability, or handling.[13]

Notable Suppliers: Several chemical manufacturers and distributors list **m-Anisidine** in their catalogs, including but not limited to:

- Sigma-Aldrich (Merck)
- Thermo Fisher Scientific (Alfa Aesar)[8]
- Tokyo Chemical Industry (TCI)
- Santa Cruz Biotechnology (SCBT)[7]
- Loba Chemie[9]
- Simson Pharma Limited
- Vandana Chemicals[19]

Quality Control and Verification upon Receipt

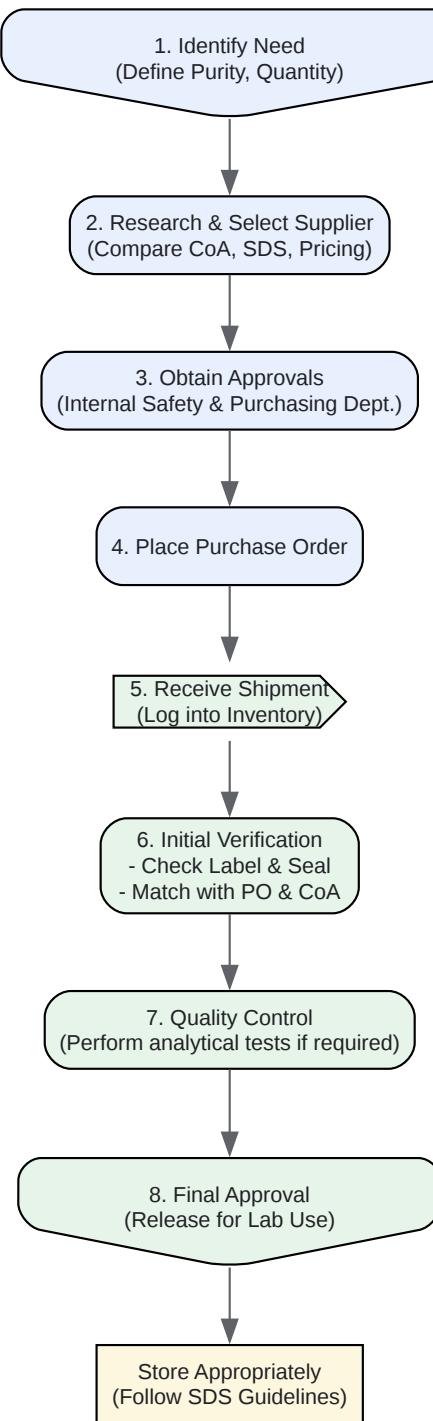
Even when purchased from a trusted source, it is good laboratory practice to perform identity and purity verification.

- Visual Inspection: Check for correct labeling, intact container seals, and expected physical appearance (color, state).
- Documentation Review: Cross-reference the received product's label, batch number, and CoA to ensure they match the order.
- Analytical Verification (if necessary): For highly sensitive applications, an in-house analytical check can confirm purity. Techniques like Gas Chromatography (GC) can verify the purity percentage, while Nuclear Magnetic Resonance (NMR) or Infrared (IR) spectroscopy can confirm the chemical structure.

A Self-Validating Procurement Workflow

Following a structured procurement process minimizes errors and ensures all safety and quality checks are performed.

Logical Workflow for Chemical Procurement

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Caption: A structured workflow for the safe and compliant procurement of laboratory chemicals.

Part 5: Safety, Handling, and Storage Protocols

m-Anisidine is a hazardous substance and must be handled with appropriate precautions.[14]

Hazard Identification

m-Anisidine is classified with the following primary hazards:

- Toxicity: It is toxic if swallowed, in contact with skin, or if inhaled.[20] It is highly poisonous to the blood.[6][21]
- Irritation: It causes skin irritation and serious eye irritation.[17] It may also cause respiratory irritation.[17]
- Organ Damage: It may cause damage to organs through prolonged or repeated exposure. [20]
- Environmental Hazard: It is very toxic to aquatic life with long-lasting effects.[17][22]

Personal Protective Equipment (PPE)

When handling **m-Anisidine**, the following PPE is mandatory:[17]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) that are inspected before use.[17]
- Eye/Face Protection: Safety glasses with side shields or chemical goggles, and a face shield if there is a splash risk.[17]
- Skin and Body Protection: A lab coat or a complete suit protecting against chemicals.[17]
- Respiratory Protection: Use only in a well-ventilated area, preferably a chemical fume hood. [23] If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge is necessary.[20]

Safe Handling and Storage

Handling:

- Always handle **m-Anisidine** inside a certified chemical fume hood to avoid inhalation of vapors.[17][24]
- Avoid all personal contact. Do not allow the chemical to touch the skin or eyes.
- Wash hands thoroughly after handling, even if gloves were worn.[17]
- Do not eat, drink, or smoke in the area where the chemical is handled or stored.[23]

Storage:

- Store in a cool, dry, and well-ventilated area.[23][25]
- Keep the container tightly closed when not in use.[23]
- Store away from incompatible materials, especially strong oxidizing agents and acids.[22][24]
- Store separately from food and animal feed.[22]

Emergency Procedures

Spills:

- Evacuate personnel from the immediate area.[10][17]
- Wear full PPE, including respiratory protection.[17]
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[17]
- Collect the absorbed material into a suitable, closed container for hazardous waste disposal.[17]
- Do not let the product enter drains, as it is toxic to aquatic life.[17]

First Aid:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[17][23]

- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.[17][23]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[17][23]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[17][20]

Conclusion

m-Anisidine is an indispensable chemical intermediate whose effective and safe use is a hallmark of rigorous scientific practice. This guide has detailed the essential technical knowledge required by researchers and drug development professionals, from its fundamental chemical properties and synthesis to its critical applications. By prioritizing a deep understanding of the material, implementing a strategic procurement process focused on quality and supplier reliability, and adhering strictly to safety protocols, researchers can ensure both the integrity of their work and the safety of their laboratory environment. The causality is clear: high-quality, well-characterized starting materials are the bedrock of reproducible and reliable scientific discovery.

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